

Application Notes and Protocols for Vin-C01

Stock Solution Preparation

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Compound of Interest

Compound Name: Vin-C01
Cat. No.: B15074034

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These application notes provide a detailed protocol for the preparation of **Vin-C01** stock solutions intended for in-vitro assays. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

Vin-C01 (CAS: 23173-26-4) is a potent pancreatic β -cell protective agent with an EC₅₀ of 0.22 μ M.[1][2] It has been shown to effectively promote β -cell survival and protect them from streptozotocin (STZ)-induced apoptosis, making it a compound of interest in type 2 diabetes mellitus research.[1][2] Accurate preparation of stock solutions is the first critical step in any in-vitro study to ensure reliable and consistent results.

Vin-C01 Properties

A summary of the key chemical and physical properties of **Vin-C01** is provided in the table below. This information is essential for accurate stock solution preparation.

Property	Value	Source
CAS Number	23173-26-4	[1][2][3][4][5]
Molecular Formula	C ₂₀ H ₂₄ N ₂ O	[3][4]
Molecular Weight	308.42 g/mol	[1][2][3]
Solubility	10 mM in DMSO	[4]
Appearance	Powder	[1][2]

Experimental Protocol: Preparation of a 10 mM Vin-C01 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Vin-C01** in dimethyl sulfoxide (DMSO).

Materials:

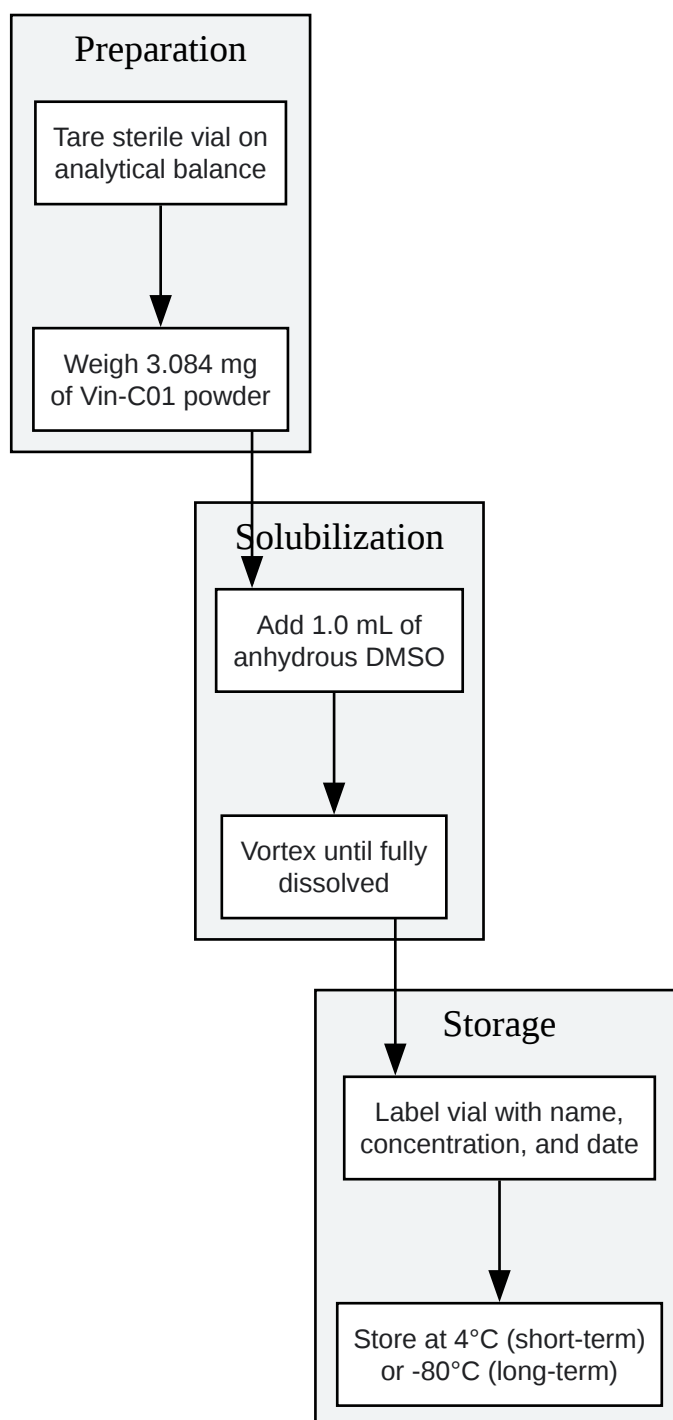
- **Vin-C01** powder (CAS: 23173-26-4)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials with PTFE-lined screw caps
- Calibrated micropipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.

- Place a sterile, empty microcentrifuge tube or vial on the balance and tare to zero.
- Weighing **Vin-C01**:
 - Carefully weigh out 3.084 mg of **Vin-C01** powder into the tared tube.
 - Calculation: To prepare a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Molecular Weight (g/mol)} * \text{Volume (L)}$
 - For 1 mL (0.001 L) of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 308.42 \text{ g/mol} * 0.001 \text{ L} = 3.084 \text{ mg}$
- Solubilization:
 - Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the tube containing the **Vin-C01** powder.
 - Tightly cap the tube.
- Dissolution:
 - Vortex the solution for 1-2 minutes, or until the **Vin-C01** powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Labeling and Storage:
 - Clearly label the tube with the compound name (**Vin-C01**), concentration (10 mM in DMSO), preparation date, and your initials.
 - For short-term storage, the solution can be kept at 4°C for up to 2 weeks.^{[1][2]}
 - For long-term storage, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for up to 6 months.^{[1][2]} Avoid repeated freeze-thaw cycles.

Workflow for **Vin-C01** Stock Solution Preparation



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A flowchart illustrating the key steps for preparing a **Vin-C01** stock solution.

Preparation of Working Solutions

For in-vitro assays, the 10 mM stock solution will need to be further diluted to the desired final concentration in the appropriate cell culture medium or assay buffer.

Example Dilution to 10 μ M:

- Perform a serial dilution. For example, to make a 100 μ M intermediate solution, dilute 1 μ L of the 10 mM stock solution into 99 μ L of culture medium.
- Then, to achieve a final concentration of 10 μ M in a 100 μ L final assay volume, add 10 μ L of the 100 μ M intermediate solution to 90 μ L of the cell suspension or assay mixture.

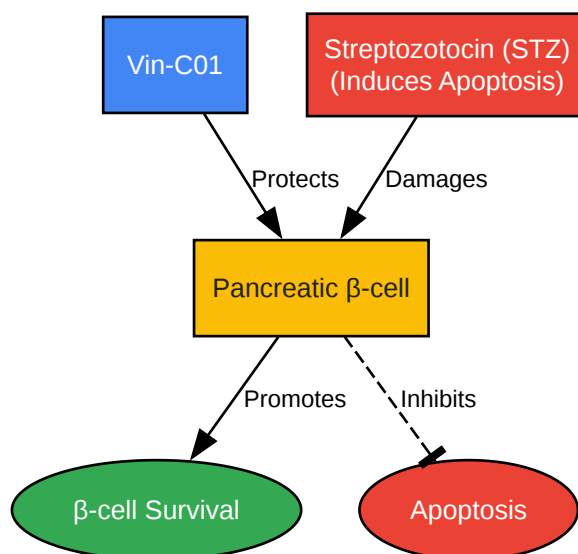
Important Considerations:

- **Solvent Effects:** DMSO can be toxic to cells at higher concentrations. It is crucial to ensure that the final concentration of DMSO in the in-vitro assay is kept to a minimum, typically below 0.5%, and that a vehicle control (medium with the same final concentration of DMSO) is included in all experiments.
- **Aqueous Solubility:** **Vin-C01** has poor aqueous solubility. When diluting the DMSO stock solution into aqueous buffers or media, ensure thorough mixing to prevent precipitation of the compound.

Safety Precautions

- **Vin-C01** is for research use only.
- Handle **Vin-C01** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound and its solutions.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

Signaling Pathway Implicated by **Vin-C01**'s Activity



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A simplified diagram showing **Vin-C01**'s protective effect on pancreatic β -cells against STZ-induced apoptosis.

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References

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